

Application Note: Protocol for Preparing Buphedrone-d3 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Buphedrone-d3 Hydrochloride

Cat. No.: B15294544

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Buphedrone-d3 Hydrochloride is a deuterated analog of Buphedrone, a synthetic cathinone. [1] As a stable isotope-labeled internal standard, it is a critical component in quantitative mass spectrometry-based analyses for the accurate detection and quantification of Buphedrone in biological and forensic samples. [2] The preparation of accurate and stable stock solutions is the first and a crucial step for reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Buphedrone-d3 Hydrochloride** stock solutions.

Buphedrone, in its free base form, is susceptible to dimerization, making the hydrochloride salt the preferred and more stable form for analytical applications. [1][2] Proper handling and storage of the stock solution are essential to prevent degradation and ensure the integrity of the standard. [3][4]

Quantitative Data Summary

The following table summarizes the key quantitative information for **Buphedrone-d3 Hydrochloride** and the recommended parameters for stock solution preparation.

Parameter	Value	Reference
Compound Name	Buphedrone-d3 Hydrochloride	[5]
Synonyms	2-(Methyl-d3-amino)-1-phenyl-1-butanone Hydrochloride	[5]
Molecular Formula	C ₁₁ H ₁₂ D ₃ NO • HCl	[6]
Unlabeled Formula Weight	213.7 g/mol	[6]
CAS Number	1346601-80-6	[5]
Purity	≥98%	[6]
Formulation	Crystalline solid	[6]
Recommended Solvent	Methanol or DMSO	[6]
Stock Solution Conc.	1 mg/mL	N/A
Storage Temperature	-20°C	[3][4][7]

Experimental Protocol: Preparation of 1 mg/mL Stock Solution

This protocol details the steps for preparing a 1 mg/mL stock solution of **Buphedrone-d3 Hydrochloride**.

3.1. Materials and Equipment

- **Buphedrone-d3 Hydrochloride** (crystalline solid)
- Methanol (HPLC grade or higher) or Dimethyl sulfoxide (DMSO)
- Analytical balance (readable to at least 0.01 mg)
- Calibrated pipettes
- Amber glass vial with a PTFE-lined cap

- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Procedure

- **Acclimatization:** Allow the vial containing **Buphedrone-d3 Hydrochloride** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare the analytical balance with a clean, empty amber glass vial. Carefully weigh the desired amount of **Buphedrone-d3 Hydrochloride** (e.g., 1 mg) into the vial. Record the exact weight.
- **Solvent Addition:** Based on the recorded weight, calculate the required volume of solvent to achieve a 1 mg/mL concentration. For example, if 1.2 mg of the compound is weighed, add 1.2 mL of the chosen solvent (Methanol or DMSO). Use a calibrated pipette to add the solvent to the vial.
- **Dissolution:** Cap the vial securely and vortex for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the vial to aid dissolution. Visually inspect the solution to ensure no particulate matter remains.
- **Labeling:** Clearly label the vial with the compound name, concentration (1 mg/mL), solvent used, preparation date, and initials of the preparer.
- **Storage:** Store the prepared stock solution in the amber glass vial at -20°C.^{[3][4][7]} For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

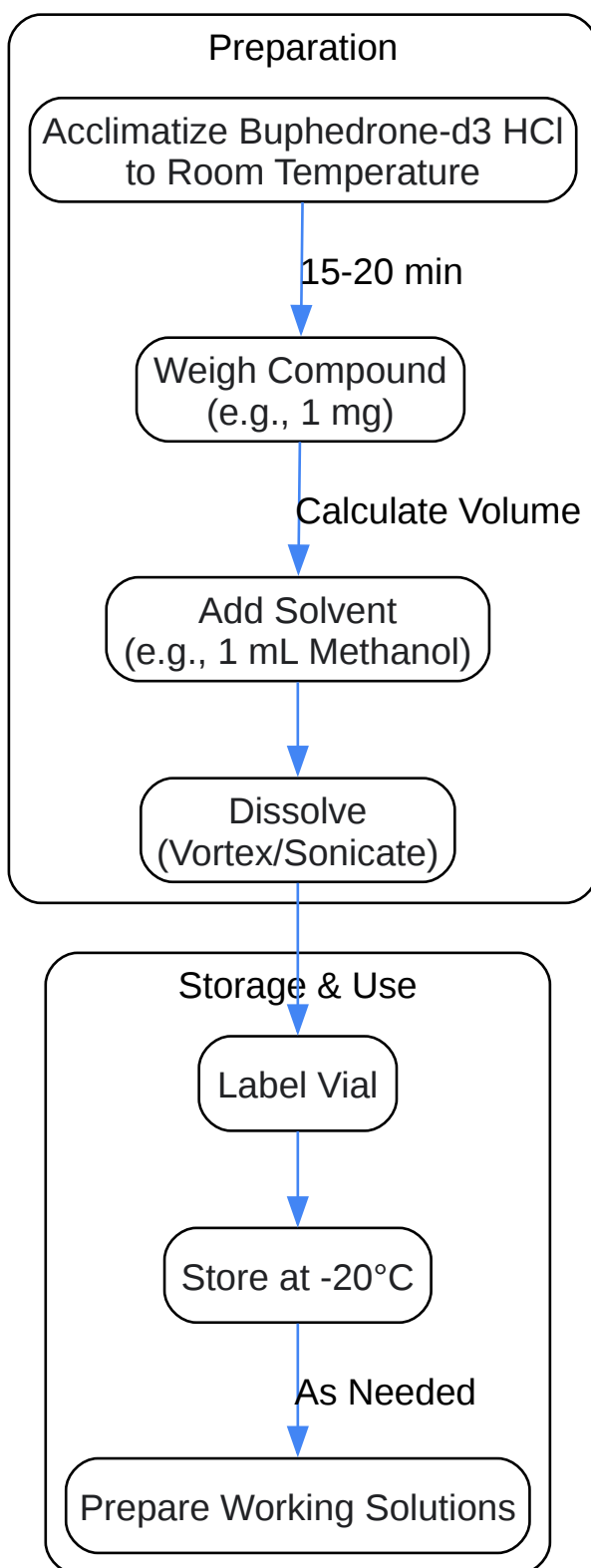
3.3. Stability and Handling

- Buphedrone is unstable in its free base form; the hydrochloride salt provides greater stability.^{[1][2]}

- Studies on related cathinones have shown that storage at -20°C is optimal for minimizing degradation in biological samples.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Before use, allow the stock solution to warm to room temperature and vortex briefly to ensure homogeneity.
- Avoid exposure of the solution to light and elevated temperatures for extended periods.

Diagrams

4.1. Experimental Workflow



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Caption: Workflow for preparing Buphedrone-d3 HCl stock solution.

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